

# "4-Formyl-3-methylbenzonitrile" physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-Formyl-3-methylbenzonitrile**

Cat. No.: **B2359208**

[Get Quote](#)

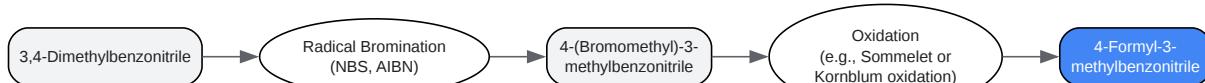
An In-depth Technical Guide to **4-Formyl-3-methylbenzonitrile** (CAS: 27609-91-2)

## Abstract

This technical guide offers a comprehensive examination of **4-Formyl-3-methylbenzonitrile**, a substituted aromatic compound of significant interest in synthetic chemistry. With the CAS Registry Number 27609-91-2, this molecule serves as a versatile building block, primarily due to the unique reactivity conferred by its trifunctional nature: a nitrile, a formyl (aldehyde), and a methyl group arrayed on a benzene ring. This document consolidates critical data on its physicochemical properties, provides an analysis of its spectroscopic characteristics, discusses its chemical reactivity and synthesis, and explores its applications, particularly in the agrochemical field. The content is structured to provide researchers, chemists, and drug development professionals with a foundational understanding and practical insights into this valuable chemical intermediate.

## Molecular Structure and Physicochemical Properties

**4-Formyl-3-methylbenzonitrile** possesses a distinct molecular architecture that dictates its chemical behavior. The benzene ring is substituted with an electron-withdrawing nitrile group (-C≡N) and a moderately deactivating, ortho-, para-directing formyl group (-CHO), along with an electron-donating, ortho-, para-directing methyl group (-CH<sub>3</sub>). The interplay of these electronic effects makes the compound a nuanced substrate for various organic transformations.

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. ["4-Formyl-3-methylbenzonitrile" physical and chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2359208#4-formyl-3-methylbenzonitrile-physical-and-chemical-properties\]](https://www.benchchem.com/product/b2359208#4-formyl-3-methylbenzonitrile-physical-and-chemical-properties)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)